Application Note & Synthesis Protocol: Thiophen-3-amine Oxalate

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Compound of Interest

Compound Name:	*Thiophen-3-amine oxalate*
CAS No.:	*478149-05-2*
Cat. No.:	*B3425855*

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Abstract

Thiophen-3-amine is a pivotal heterocyclic building block in medicinal chemistry and materials science, serving as a precursor for a wide range of pharmacologically active compounds and functional materials. However, the free amine is notoriously unstable, prone to rapid oligomerization and degradation upon storage. This application note provides a detailed, robust, and reliable protocol for the synthesis of thiophen-3-amine via the reduction of 3-nitrothiophene and its immediate conversion into a stable, crystalline oxalate salt. This method ensures long-term stability and ease of handling, making this valuable synthetic intermediate more accessible for research and development. We provide in-depth explanations for procedural choices, full characterization data, and essential safety protocols.

Introduction and Rationale

The thiophene nucleus is a bioisostere of the benzene ring, frequently incorporated into drug candidates to modulate physicochemical properties and enhance biological activity. The 3-amino substituted thiophene, in particular, is a key intermediate for pharmaceuticals and

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agrochemicals.[1] The primary challenge in utilizing thiophen-3-amine is its inherent instability; the free base is a light-sensitive, air-sensitive oil that readily darkens and polymerizes.

Causality Behind Experimental Choice: To overcome this significant handling and storage issue, the amine is converted in situ to a salt. While hydrochloride salts are common, the oxalate salt often provides superior crystallinity and stability. This protocol details the synthesis of the thiophen-3-amine free base followed by its immediate precipitation as the highly stable and crystalline **thiophen-3-amine oxalate**, which can be stored for extended periods without degradation.

Synthesis Overview

The synthesis is a two-part, one-pot procedure. First, 3-nitrothiophene is reduced to thiophen-3-amine. The most common and effective method for this transformation on a laboratory scale is the use of a metal reductant in an acidic medium. We have selected stannous chloride (tin(II) chloride) dihydrate in an acidic ethanol solution for its high efficiency and relatively mild reaction conditions.[2]

Immediately following the reduction and a basic workup to liberate the free amine, the crude product is not isolated but is directly treated with a solution of oxalic acid to precipitate the target compound, **thiophen-3-amine oxalate**.

Overall Reaction Scheme

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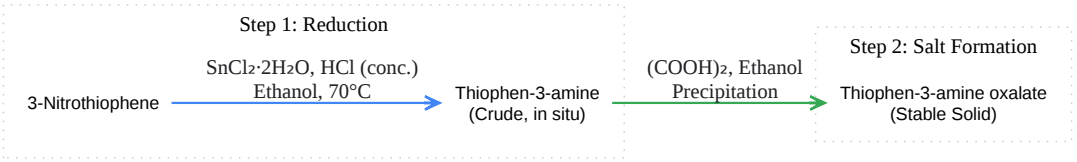

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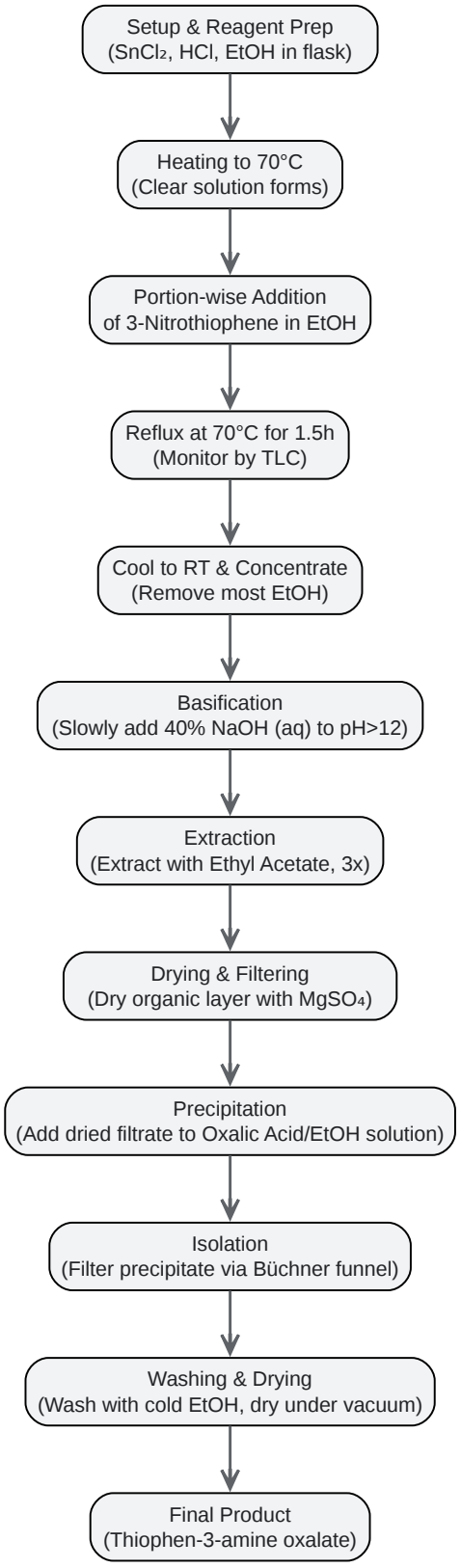

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Caption: Step-by-step experimental workflow.

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Part A: Reduction of 3-Nitrothiophene

- Reaction Setup: In a 500 mL two-necked round-bottom flask equipped with a magnetic stirrer, reflux condenser, and a thermal couple, add tin(II) chloride dihydrate (56.4 g, 0.25 mol).

- Acidic Medium Preparation: To the flask, add anhydrous ethanol (125 mL) followed by the slow, careful addition of concentrated hydrochloric acid (25 mL). Stir the mixture and heat to 70 °C. The solids should dissolve to form a clear solution.

  - Expertise Note: Using an acidic medium is crucial as the reduction potential of Sn(II) is significantly higher under these conditions. Ethanol serves as a solvent that is compatible with both the organic substrate and the aqueous acid.

- Substrate Addition: In a separate beaker, dissolve 3-nitrothiophene (12.9 g, 0.10 mol) in 25 mL of ethanol. Add this solution portion-wise to the hot (70 °C) tin chloride solution over 30 minutes. An exotherm may be observed; maintain the temperature around 70-75 °C. [2]4. Reaction and Monitoring: After the addition is complete, maintain the reaction mixture at 70 °C for 1.5 to 2 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC) using a 3:1 Hexane:Ethyl Acetate eluent system until the starting material spot (3-nitrothiophene) is no longer visible.

Part B: Workup and Oxalate Salt Formation

- Solvent Removal: Once the reaction is complete, cool the mixture to room temperature. Remove the bulk of the ethanol using a rotary evaporator.

- Basification and Amine Liberation: Place the resulting slurry in an ice bath. Very slowly and carefully, add a 40% (w/v) aqueous solution of sodium hydroxide with vigorous stirring until the pH of the mixture is greater than 12. A thick, white precipitate of tin hydroxides will form.

  - Trustworthiness Note: This step is highly exothermic and must be performed slowly with efficient cooling. The strong basic condition is required to deprotonate the ammonium salt intermediate and liberate the free thiophen-3-amine.

- Extraction: Transfer the slurry to a separatory funnel and extract the free amine with ethyl acetate (3 x 100 mL). Combine the organic layers.

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- Expertise Note: The free amine is unstable. Proceed immediately to the next step without delay. Do not let the extracted solution sit for an extended period.

- Drying: Dry the combined organic extracts over anhydrous magnesium sulfate ($MgSO_4$), filter, and wash the solid with a small amount of ethyl acetate.

- Oxalic Acid Solution Preparation: While the organic layer is drying, dissolve oxalic acid dihydrate (12.6 g, 0.10 mol) in 100 mL of ethanol with gentle warming in a separate flask.

- Precipitation and Isolation: Add the dried ethyl acetate solution containing the crude thiophen-3-amine directly to the stirred oxalic acid solution at room temperature. A precipitate should form immediately. Stir the resulting suspension for 30 minutes at room temperature, then cool in an ice bath for another 30 minutes to maximize precipitation.

- Final Product Collection: Collect the solid product by vacuum filtration using a Büchner funnel. Wash the filter cake with a small amount of cold ethanol (2 x 20 mL) to remove any soluble impurities.

- Drying: Dry the collected solid under vacuum at 40-50 °C to a constant weight. The final product is **thiophen-3-amine oxalate**, an off-white to light brown crystalline solid.

Characterization and Quality Control

The identity and purity of the synthesized **Thiophen-3-amine oxalate** should be confirmed by standard analytical techniques.

- ^1H NMR (DMSO-d_6, 400 MHz): Expected peaks for the thiophene protons and the amine protons. The integration should be consistent with the structure. Spectral data for the salt is available for comparison. [3]* ^{13}C NMR (DMSO-d_6, 101 MHz): Signals corresponding to the thiophene ring carbons and the oxalate carbonyl carbons should be observed.

- Mass Spectrometry (ESI+): The spectrum should show the mass of the free amine (C_4H_5NS) at m/z ≈ 99.01.

- Melting Point: A sharp melting point around 121 °C is indicative of high purity. * FT-IR (KBr): Characteristic peaks for N-H stretching (amine), C-H stretching (aromatic), C=C stretching (thiophene ring), and C=O stretching (oxalate).

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Safety and Handling

Researcher Discretion is Advised. This protocol involves hazardous materials and should only be performed by trained personnel in a well-ventilated fume hood.

- 3-Nitrothiophene: Harmful if swallowed, in contact with skin, or if inhaled. Suspected of causing genetic defects. [4]* Concentrated HCl: Highly corrosive. Causes severe skin burns and eye damage.
- Sodium Hydroxide: Highly corrosive. Causes severe skin burns and eye damage. The basification step is highly exothermic.
- **Thiophen-3-amine Oxalate**: Harmful if swallowed. Causes skin and serious eye irritation. May cause respiratory irritation. [5]* Personal Protective Equipment (PPE): Safety goggles, a flame-resistant lab coat, and appropriate chemical-resistant gloves must be worn at all times.
- Waste Disposal: All chemical waste, including solvents and aqueous layers, must be disposed of according to institutional and local environmental regulations.

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